Proper Disposal of 5-Indanol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Indanol*
CAS No.:	*1470-94-6*
Cat. No.:	*B105451*

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For researchers and scientists in the fast-paced world of drug development, adherence to strict safety protocols is paramount. This guide provides essential safety and logistical information for the proper disposal of **5-Indanol**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Safety and Hazard Information

5-Indanol is a chemical compound that requires careful handling due to its potential health hazards. The following table summarizes the key safety information based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

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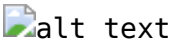
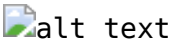
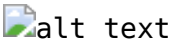
Hazard Class	Pictogram	Hazard Statement (H-Code)	Precautionary Statement (P-Codes)
Acute Toxicity, Dermal (Category 3)		H311: Toxic in contact with skin.[1][2]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Skin Irritation (Category 2)		H315: Causes skin irritation.[1]	P312: Call a POISON CENTER or doctor/physician if you feel unwell.[2][3]
Eye Irritation (Category 2A)		H319: Causes serious eye irritation.[1]	

It is classified under UN number 2811, designating it as a "Toxic solid, organic, n.o.s."[4]

Step-by-Step Disposal Procedure

The proper disposal of **5-Indanol** is critical to prevent harm to individuals and the environment. The following workflow outlines the necessary steps for its safe disposal. This procedure is a general guideline and should be performed in accordance with your institution's specific hazardous waste management protocols.

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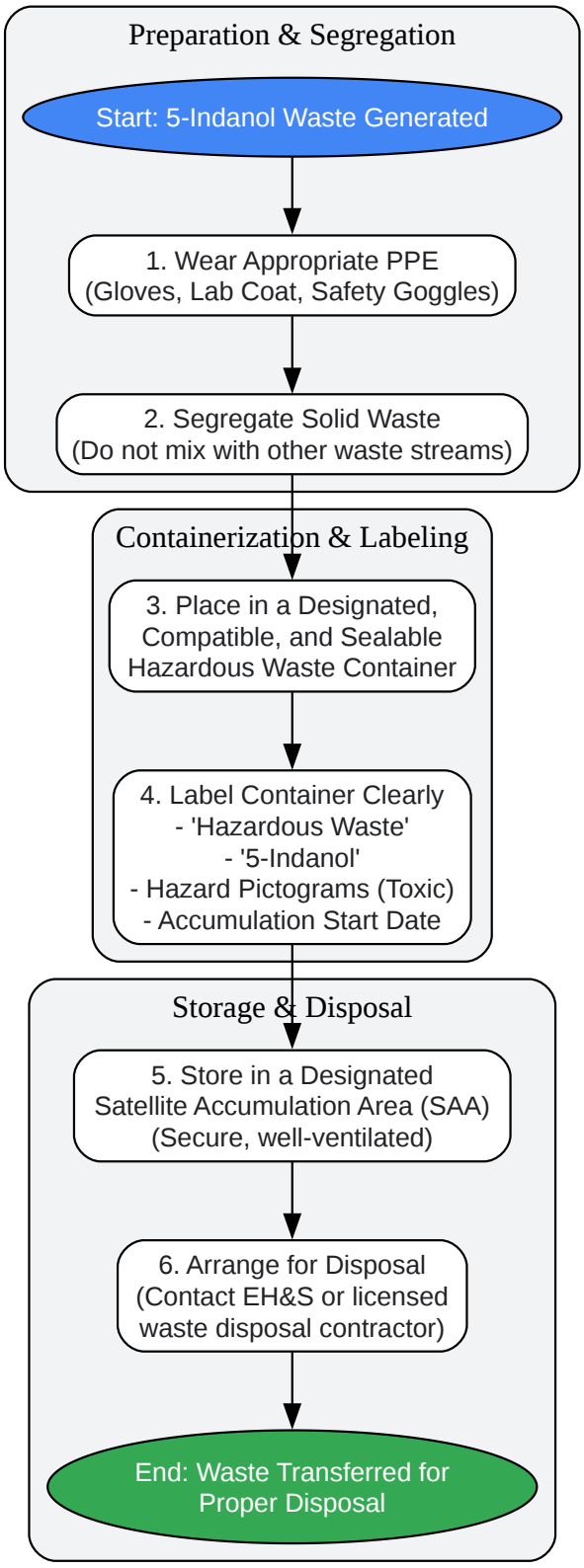

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5-Indanol Disposal Workflow

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Detailed Experimental Protocols

While this document focuses on disposal, it is crucial to remember that safe handling during experimentation is the first step in a sound safety protocol. Always consult the Safety Data Sheet (SDS) for **5-Indanol** before use to familiarize yourself with detailed handling and emergency procedures. The SDS will provide specific information on aspects such as:

- First-aid measures: In case of exposure, the SDS provides critical information for immediate response.[5]
- Fire-fighting measures: Details on suitable extinguishing media and protective equipment for firefighters.
- Accidental release measures: Procedures for containment and cleanup of spills to minimize environmental contamination.

By adhering to these guidelines and fostering a culture of safety, laboratories can effectively manage the risks associated with **5-Indanol** and ensure the well-being of all personnel.

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- To cite this document: BenchChem. [Proper Disposal of 5-Indanol: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b105451/docs#proper-disposal-of-5-indanol-a-guide-for-laboratory-professionals]

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